

Ethyl 4-cyclopropyl-2,4-dioxobutanoate: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Ethyl 4-cyclopropyl-2,4-dioxobutanoate

Cat. No.: B1341257

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For Researchers, Scientists, and Drug Development Professionals

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This technical guide provides a comprehensive overview of the safety and handling protocols for **Ethyl 4-cyclopropyl-2,4-dioxobutanoate** (CAS No. 21080-80-8). The information presented herein is intended to equip laboratory personnel with the necessary knowledge to mitigate risks and ensure a safe working environment. This document compiles available data on the compound's properties, hazards, and emergency procedures, and provides generalized experimental protocols for hazard assessment.

Chemical and Physical Properties

Proper identification and understanding of the physical characteristics of **Ethyl 4-cyclopropyl-2,4-dioxobutanoate** are fundamental to its safe handling. The following table summarizes its key properties.

| Property | Value |
|-------------------|---|
| CAS Number | 21080-80-8 |
| Molecular Formula | C ₉ H ₁₂ O ₄ |
| Molecular Weight | 184.19 g/mol |
| Melting Point | 128-130 °C |
| Boiling Point | 265.5 °C at 760 mmHg |
| Appearance | Data not available |
| Solubility | Data not available |

Hazard Identification and Classification

Ethyl 4-cyclopropyl-2,4-dioxobutanoate is classified as an irritant. The following table details its GHS classification and associated hazard statements.

| GHS Classification | |
|--------------------------|---|
| Pictogram | |
| Signal Word | Warning |
| Hazard Statements | H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation. |
| Precautionary Statements | P261: Avoid breathing dust/fumes/gas/mist/vapors/spray.P264: Wash skin thoroughly after handling.P271: Use only outdoors or in a well-ventilated area.P280: Wear protective gloves/eye protection/face protection.P302+P352: IF ON SKIN: Wash with plenty of water.P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.P312: Call a POISON CENTER/doctor if you feel unwell.P332+P313: If skin irritation occurs: Get medical advice/attention.P337+P313: If eye irritation persists: Get medical advice/attention.P362+P364: Take off contaminated clothing and wash it before reuse.P403+P233: Store in a well-ventilated place. Keep container tightly closed.P405: Store locked up.P501: Dispose of contents/container in accordance with local regulations. |

Toxicological Data

Comprehensive toxicological data for **Ethyl 4-cyclopropyl-2,4-dioxobutanoate** is not readily available in public literature. Researchers should handle this compound with the assumption

that it may have other unknown toxic effects. The known hazards are based on its irritant properties.

| Toxicity Metric | Value |
|----------------------------------|--------------------|
| Acute Oral Toxicity (LD50) | Data not available |
| Acute Dermal Toxicity (LD50) | Data not available |
| Acute Inhalation Toxicity (LC50) | Data not available |
| Carcinogenicity | Data not available |
| Mutagenicity | Data not available |
| Teratogenicity | Data not available |

Occupational Exposure Limits

No specific occupational exposure limits (OELs), such as Permissible Exposure Limits (PELs) or Threshold Limit Values (TLVs), have been established for **Ethyl 4-cyclopropyl-2,4-dioxobutanoate**. In the absence of established limits, exposure should be minimized to the lowest achievable level.

Safe Handling and Storage

A systematic approach to handling and storage is crucial to prevent exposure and ensure laboratory safety. The following workflow outlines the key stages for managing **Ethyl 4-cyclopropyl-2,4-dioxobutanoate** in a research setting.



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Safe Handling Workflow for **Ethyl 4-cyclopropyl-2,4-dioxobutanoate**

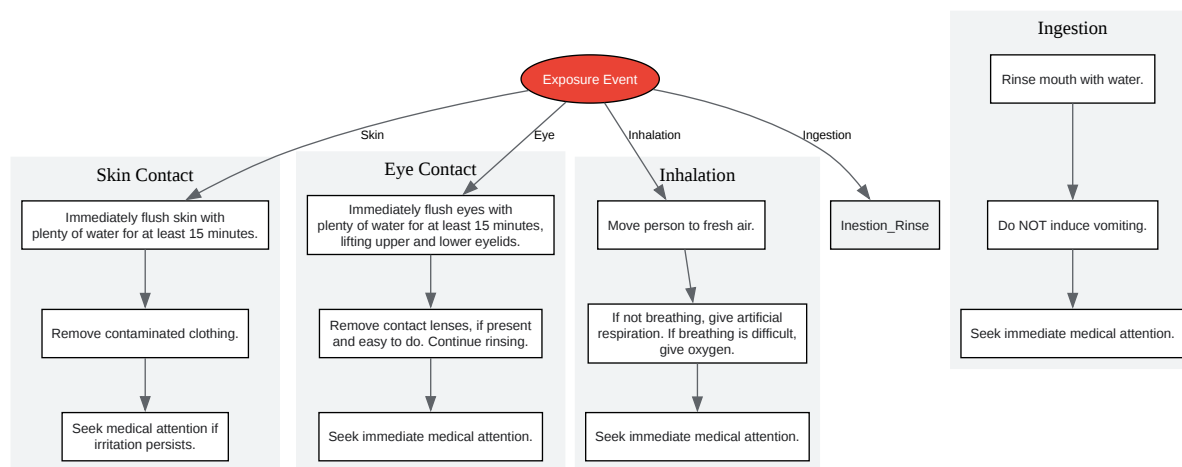
Personal Protective Equipment (PPE)

Given its classification as a skin and eye irritant, the following PPE is mandatory when handling **Ethyl 4-cyclopropyl-2,4-dioxobutanoate**:

- **Eye Protection:** Chemical safety goggles are required. A face shield should be worn in situations with a high risk of splashing.
- **Skin Protection:** A laboratory coat must be worn. Chemical-resistant gloves (e.g., nitrile) are essential. Ensure gloves are inspected before use and changed frequently.
- **Respiratory Protection:** For operations that may generate dust or aerosols, a NIOSH-approved respirator with an appropriate cartridge should be used within the context of a comprehensive respiratory protection program. All handling of the solid form should be conducted in a chemical fume hood.

Emergency Procedures

Immediate and appropriate response to an exposure is critical. The following decision tree outlines the first aid measures for various exposure routes.



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First Aid Decision Tree for Exposure to **Ethyl 4-cyclopropyl-2,4-dioxobutanoate**

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[1]
- Specific Hazards: The toxicological properties have not been fully investigated.[2] Thermal decomposition may produce irritating gases and vapors.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Experimental Protocols for Hazard Assessment

While specific experimental data for **Ethyl 4-cyclopropyl-2,4-dioxobutanoate** is lacking, the following are generalized methodologies for assessing the types of hazards it is known to present. These protocols are for informational purposes and should be adapted and performed by qualified professionals.

In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test Method (OECD TG 439)

This protocol provides a general framework for assessing skin irritation potential.

- **Preparation of Tissues:** Reconstructed human epidermis tissues are pre-incubated in a sterile, defined medium.
- **Application of Test Chemical:** A small volume or weight of **Ethyl 4-cyclopropyl-2,4-dioxobutanoate** is applied topically to the surface of the epidermis tissue.
- **Incubation:** The treated tissues are incubated for a specified period (e.g., 60 minutes) at 37°C.
- **Rinsing and Post-Incubation:** The test chemical is removed by rinsing, and the tissues are transferred to fresh medium and incubated for a further period (e.g., 42 hours).
- **Viability Assessment:** Tissue viability is determined by the enzymatic conversion of a vital dye (e.g., MTT) into a colored product, which is quantified by spectrophotometry.
- **Data Interpretation:** The viability of the treated tissues is compared to that of negative controls. A reduction in viability below a certain threshold (e.g., 50%) indicates that the substance is an irritant.

In Vitro Eye Irritation: Bovine Corneal Opacity and Permeability (BCOP) Test Method (OECD TG 437)

This protocol provides a general framework for assessing eye irritation potential.

- **Preparation of Corneas:** Bovine corneas are obtained from freshly slaughtered animals and mounted in special holders.

- Application of Test Chemical: **Ethyl 4-cyclopropyl-2,4-dioxobutanoate** is applied to the epithelial surface of the cornea.
- Incubation and Rinsing: The corneas are incubated for a set period, after which the test chemical is rinsed off.
- Measurement of Opacity: The opacity of each cornea is measured using an opacitometer.
- Measurement of Permeability: The permeability of the cornea is assessed by applying sodium fluorescein dye and measuring the amount that passes through the cornea with a spectrophotometer.
- Data Interpretation: An in vitro irritancy score is calculated based on the opacity and permeability values. This score is used to classify the substance's eye irritation potential.

This guide is intended as a starting point for the safe handling of **Ethyl 4-cyclopropyl-2,4-dioxobutanoate**. All laboratory personnel should be thoroughly trained on the specific procedures and emergency protocols relevant to their work. Always consult the most up-to-date Safety Data Sheet (SDS) from the supplier before use.

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References

- 1. safety.fsu.edu [safety.fsu.edu]
- 2. CCOHS: First Aid for Chemical Exposures [ccohs.ca]
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